

C.I. Direct Black 80 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Direct Black 80

Cat. No.: B15555772

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An In-depth Technical Guide to **C.I. Direct Black 80**: Chemical Structure and Properties

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **C.I. Direct Black 80** (C.I. 31600), a trisazo dye widely used in the textile, paper, and leather industries. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Chemical Identity and Structure

C.I. Direct Black 80 is a complex anionic dye characterized by three azo (-N=N-) groups, which are responsible for its deep black color. Its large, planar molecular structure is fundamental to its high affinity for cellulosic substrates.

Table 1: Chemical Identification of **C.I. Direct Black 80**

Identifier	Value
C.I. Name	Direct Black 80[1]
C.I. Number	31600[1]
CAS Number	8003-69-8[1]
Molecular Formula	C ₃₆ H ₂₃ N ₈ Na ₃ O ₁₁ S ₃ [1]
Molecular Weight	908.78 g/mol [1]
IUPAC Name	trisodium;6-amino-3-[[7-[[4-[(4-amino-7-sulfonatonaphthalen-1-yl)diazenyl]phenyl]diazenyl]-8-hydroxy-6-sulfonatonaphthalen-2-yl]diazenyl]-4-hydroxynaphthalene-2-sulfonate

The chemical structure of **C.I. Direct Black 80** is provided below:

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Caption: Chemical Structure of **C.I. Direct Black 80**.

Physicochemical and Spectroscopic Properties

C.I. Direct Black 80 is a bluish-black to black powder that is soluble in water, forming a blue-black solution, and is insoluble in most organic solvents. Its properties are summarized in the tables below.

Table 2: Physicochemical Properties of **C.I. Direct Black 80**

Property	Value
Appearance	Bluish-black to black powder
Odor	Odorless
Solubility in Water	Soluble
Melting Point	> 300 °C (> 572 °F)

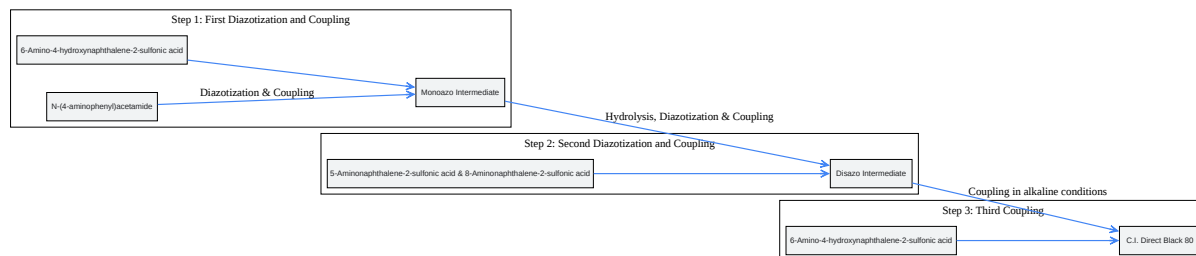
Table 3: Spectroscopic Properties of **C.I. Direct Black 80**

Property	Value
λ_{max} (in water)	~599.8 nm

Synthesis of C.I. Direct Black 80

The synthesis of **C.I. Direct Black 80** is a multi-step process involving a series of diazotization and coupling reactions. While specific industrial protocols are proprietary, the general manufacturing method involves the sequential reaction of several aromatic amine and naphthol sulfonic acid derivatives.

A generalized synthetic pathway is illustrated below.



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Caption: Generalized synthetic pathway for **C.I. Direct Black 80**.

Mechanism of Action in Dyeing

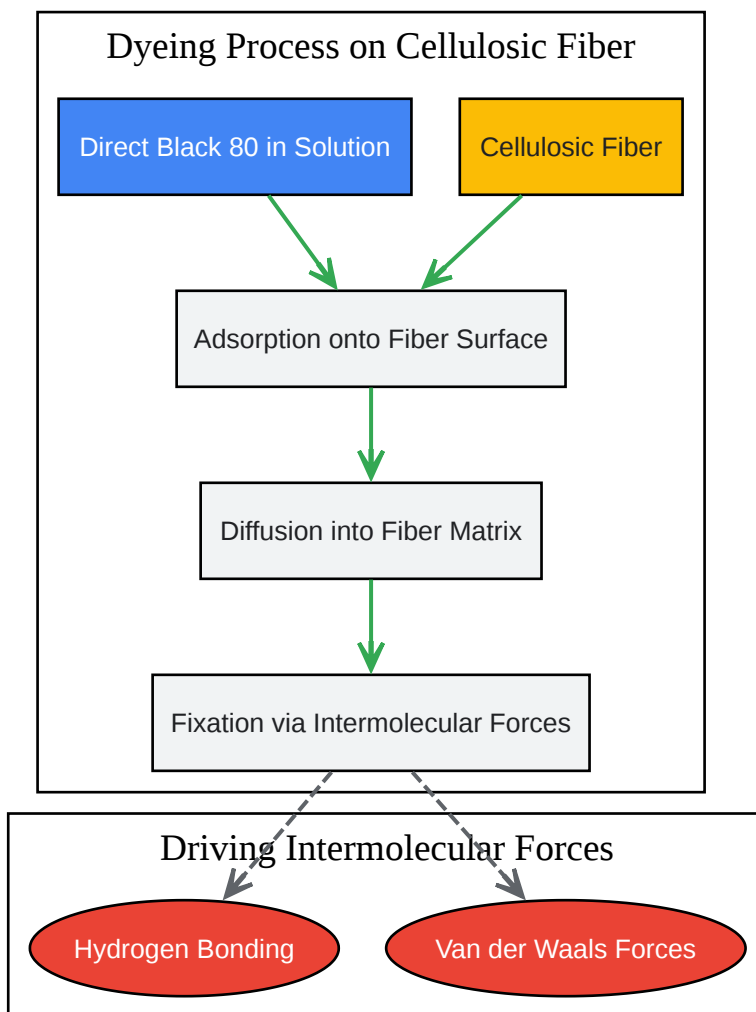
C.I. Direct Black 80 is a "direct" dye, meaning it can be applied to cellulosic fibers like cotton directly from an aqueous solution without the need for a mordant. Its affinity for these fibers is governed by non-covalent interactions.

The primary intermolecular forces responsible for the substantivity of Direct Black 80 on cellulose are:

- **Hydrogen Bonding:** The numerous hydroxyl (-OH) groups on the cellulose polymer form hydrogen bonds with the amino (-NH₂), hydroxyl (-OH), and azo (-N=N-) groups present in the dye molecule.

- **Van der Waals Forces:** The large, planar aromatic structure of the dye allows for a large surface area of contact with the linear cellulose chains, maximizing the cumulative effect of these weak, short-range electrostatic attractions.

The dyeing process is influenced by factors such as electrolyte concentration, temperature, and pH.



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Caption: Logical workflow of the direct dyeing mechanism.

Experimental Protocols

Quantification of C.I. Direct Black 80 using UV-Vis Spectroscopy

This protocol outlines the determination of the concentration of **C.I. Direct Black 80** in an aqueous solution.

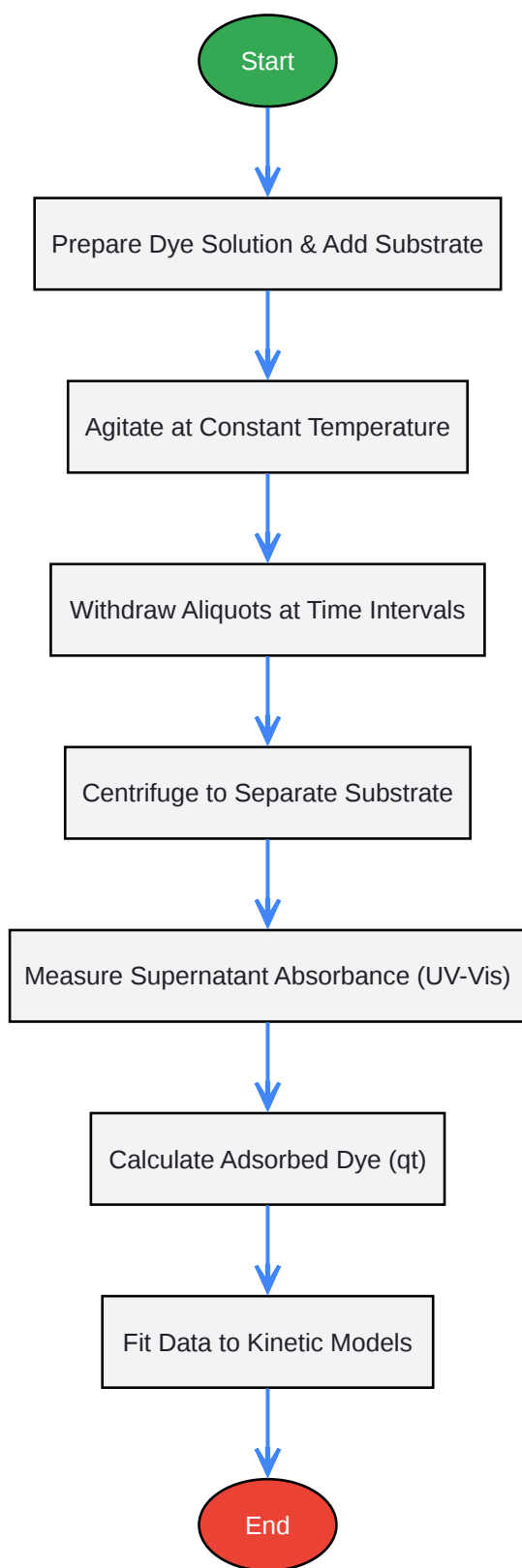
- Instrumentation: UV-Vis Spectrophotometer
- Procedure:
 - Preparation of Standard Solutions: Prepare a stock solution of **C.I. Direct Black 80** of a known concentration (e.g., 1000 mg/L) in deionized water. From the stock solution, prepare a series of standard solutions of decreasing concentrations.
 - Determination of λ_{max} : Scan a standard solution across the visible spectrum (typically 400-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).
 - Calibration Curve: Measure the absorbance of each standard solution at λ_{max} . Plot a calibration curve of absorbance versus concentration.
 - Sample Measurement: Measure the absorbance of the unknown sample at λ_{max} and determine its concentration from the calibration curve.

Determination of Dye Adsorption Kinetics

This protocol is adapted from studies on the adsorption of **C.I. Direct Black 80** onto cellulosic biosorbents.

- Materials: **C.I. Direct Black 80**, cellulosic substrate (e.g., cotton), constant temperature shaker, centrifuge, UV-Vis spectrophotometer.
- Procedure:
 - Prepare a dye solution of a known initial concentration (e.g., 50 mg/L).
 - Add a precise mass of the cellulosic substrate to a series of flasks containing the dye solution (e.g., 20 g/L).

- Place the flasks in a constant temperature shaker (e.g., 25°C).
- Withdraw aliquots at predetermined time intervals (e.g., 5, 10, 30, 60, 120, 180, 240, 360 min).
- Separate the substrate from the solution by centrifugation.
- Determine the remaining dye concentration in the supernatant using a UV-Vis spectrophotometer.
- Calculate the amount of dye adsorbed per unit mass of adsorbent (q_t) at each time point.
- Fit the data to kinetic models (e.g., pseudo-first-order, pseudo-second-order) to determine the adsorption rate constants.



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Caption: Experimental workflow for dye adsorption kinetics.

Determination of Dye Exhaustion and Fixation

This is a general protocol for assessing dyeing performance on textile fabrics.

- Materials: Fabric sample, laboratory dyeing machine, nonionic detergent, UV-Vis spectrophotometer.
- Procedure:
 - Dyeing: Perform the dyeing process in a laboratory dyeing machine with a known weight of fabric, dye concentration, salt concentration, and at a specific temperature and time. Retain a sample of the initial dyebath.
 - Exhaustion Measurement: After dyeing, measure the absorbance of the final dyebath to determine the amount of dye that has been taken up by the fabric. The percentage of exhaustion is calculated based on the initial and final dye concentrations in the bath.
 - Fixation Measurement: Thoroughly rinse the dyed fabric to remove loosely adhered dye. Wash the fabric in a solution containing a nonionic detergent (e.g., 2 g/L) at a high temperature (e.g., 95°C) for a set time (e.g., 15 min) to remove all unfixed dye. Repeat until the washing liquor is clear.
 - Measure the absorbance of the combined washing liquor to determine the amount of unfixed dye.
 - The percentage of fixation is calculated as the ratio of the amount of fixed dye to the amount of exhausted dye.

Safety and Handling

C.I. Direct Black 80 is an industrial chemical and should be handled with appropriate safety precautions. It may cause eye and respiratory tract irritation. As a powder, it can form explosive dust clouds in the air. The primary long-term concern with azo dyes is their potential metabolic conversion to aromatic amines, which may be carcinogenic. Always consult the Safety Data Sheet (SDS) before handling this chemical.

Applications

The primary applications of **C.I. Direct Black 80** include:

- Dyeing of cellulosic fibers such as cotton, rayon, and linen.
- Coloration of paper and leather.

Conclusion

C.I. Direct Black 80 is a commercially significant trisazo dye with a well-understood mechanism of action for dyeing cellulosic materials. Its properties and performance are dictated by its complex chemical structure. The experimental protocols provided in this guide offer a framework for the quantitative analysis of its dyeing characteristics. As with all azo dyes, appropriate safety and handling procedures are paramount.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [C.I. Direct Black 80 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555772#c-i-direct-black-80-chemical-structure-and-properties]

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